

Comprehensive Safety and Handling Guide for 6-Hydroxy-chroman-4-one

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Compound of Interest

Compound Name: 6-Hydroxy-chroman-4-one

Cat. No.: B1588371

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As researchers and scientists at the forefront of drug development, our commitment to innovation is matched only by our dedication to safety. This guide provides essential, in-depth information for the safe handling of **6-Hydroxy-chroman-4-one**, ensuring the well-being of laboratory personnel and the integrity of our research. The following protocols are designed to be a self-validating system, grounded in established safety principles and authoritative data.

Hazard Identification and Risk Assessment

6-Hydroxy-chroman-4-one is a heterocyclic compound with potential applications in medicinal chemistry.^[1] A thorough understanding of its hazard profile is the foundation of safe laboratory practice. While comprehensive toxicological data is not fully available, the existing information mandates careful handling.^[2]

1.1. GHS Hazard Statements

Based on available safety data sheets, **6-Hydroxy-chroman-4-one** is classified with the following hazards:

- H302: Harmful if swallowed.^[3]
- H315: Causes skin irritation.^[3]
- H319: Causes serious eye irritation.^[3]
- H335: May cause respiratory irritation.^[3]

1.2. Physical and Chemical Properties

A summary of the key physical and chemical properties of **6-Hydroxy-chroman-4-one** is provided in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₈ O ₃	[3] [4] [5] [6]
Molecular Weight	164.16 g/mol	[3] [4] [5] [6]
Appearance	Solid	[3]
Purity	>98%	[3] [4] [5]
CAS Number	80096-64-6	[4] [5] [6] [7] [8]

Personal Protective Equipment (PPE): Your First Line of Defense

The selection and proper use of PPE are critical to mitigate the risks associated with handling **6-Hydroxy-chroman-4-one**. The following PPE is mandatory for all procedures involving this compound.

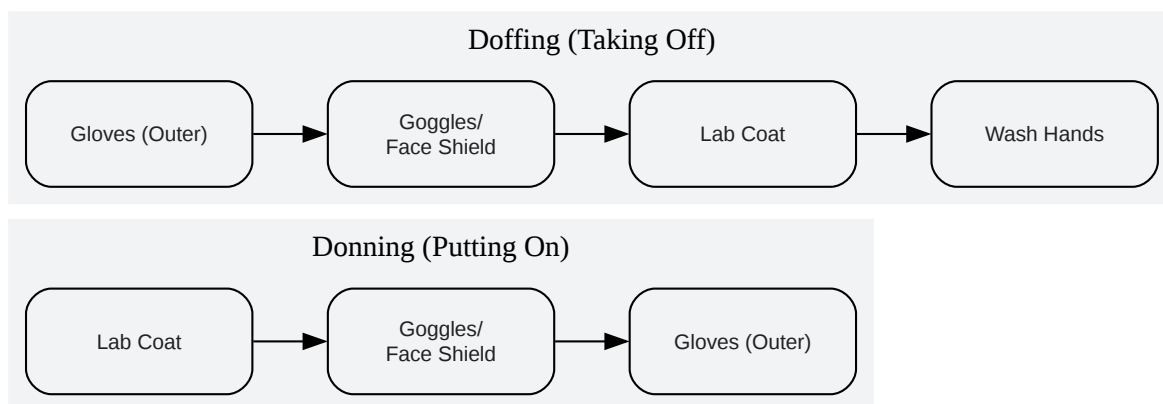
2.1. Recommended PPE Ensemble

- Eye and Face Protection: Chemical splash goggles are required at all times.[\[9\]](#)[\[10\]](#) For procedures with a higher risk of splashing, a face shield should be worn in addition to goggles.[\[10\]](#)[\[11\]](#)
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or neoprene, are essential.[\[10\]](#)[\[11\]](#) Given the skin irritation hazard, double gloving is recommended, especially when handling larger quantities.[\[12\]](#) Gloves should be inspected for any signs of degradation or puncture before use and changed every 30-60 minutes or immediately upon contamination.[\[12\]](#)

- Lab Coat: A buttoned, knee-length lab coat must be worn to protect street clothes and skin.[9][10]
- Respiratory Protection: All work with solid **6-Hydroxy-chroman-4-one** that may generate dust, or with solutions that may produce aerosols, must be conducted in a certified chemical fume hood to avoid respiratory tract irritation.[10][13] If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[13]
- Footwear: Closed-toe shoes are mandatory in the laboratory.[9]

2.2. PPE Donning and Doffing Procedure

The following workflow illustrates the correct sequence for putting on and taking off PPE to prevent cross-contamination.



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Caption: Correct sequence for donning and doffing PPE.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **6-Hydroxy-chroman-4-one** is crucial for maintaining a safe laboratory environment.

3.1. Receiving and Storage

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials. The container should be tightly closed.[\[2\]](#)
- The storage area should be clearly labeled with the appropriate hazard warnings.

3.2. Handling Procedures

- Engineering Controls: All weighing and solution preparation activities should be performed in a chemical fume hood to minimize inhalation exposure.[\[10\]](#)[\[13\]](#)
- Personal Hygiene: Avoid eating, drinking, or smoking in the laboratory.[\[3\]](#) Wash hands thoroughly after handling the compound, even if gloves were worn.[\[3\]](#)
- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.[\[2\]](#)[\[13\]](#)

3.3. Disposal Plan

Proper disposal of chemical waste is a critical aspect of laboratory safety and environmental responsibility.

- Waste Segregation:
 - Solid Waste: Contaminated consumables such as gloves, weighing papers, and paper towels should be collected in a designated, clearly labeled hazardous waste container.[\[10\]](#)
 - Liquid Waste: Unused solutions and reaction mixtures containing **6-Hydroxy-chroman-4-one** should be collected in a separate, labeled hazardous waste container.[\[10\]](#) Do not mix with other waste streams unless compatibility has been confirmed.
- Container Labeling: All hazardous waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**6-Hydroxy-chroman-4-one**".[\[14\]](#) Keep containers closed except when adding waste.[\[14\]](#)

- Disposal Procedure: All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.[\[10\]](#) Do not pour this chemical down the drain or dispose of it in the regular trash.[\[2\]](#)[\[10\]](#)

Emergency Procedures: Be Prepared

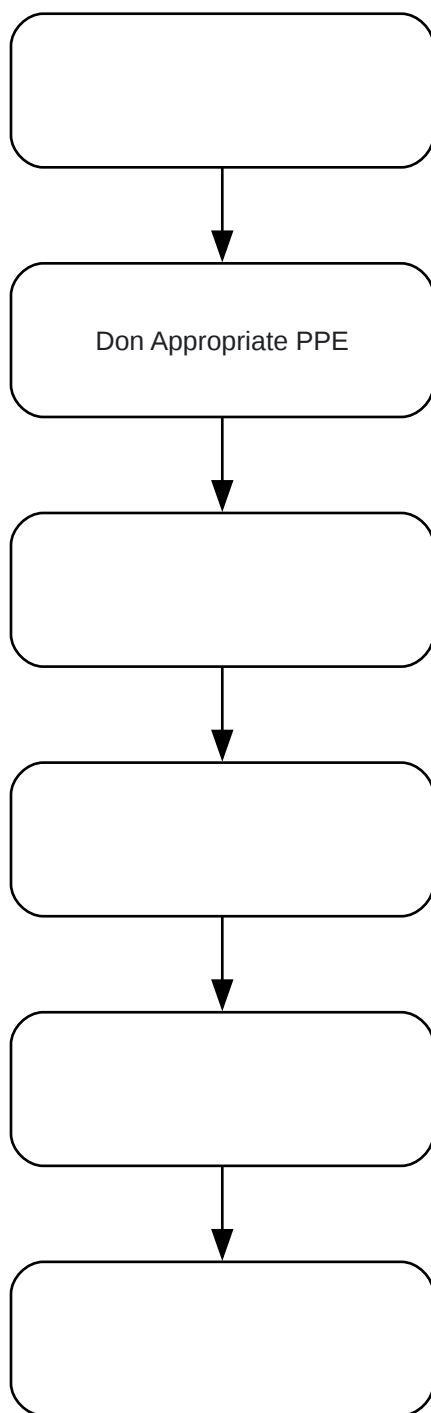
In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

4.1. First-Aid Measures

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, while holding the eyelids open. Seek immediate medical attention.[\[2\]](#)[\[10\]](#)[\[13\]](#)
- Skin Contact: Remove all contaminated clothing. Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[\[2\]](#)[\[10\]](#)[\[13\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[10\]](#)[\[13\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)[\[10\]](#)[\[13\]](#)

4.2. Spill Response

The following workflow outlines the procedure for managing a spill of **6-Hydroxy-chroman-4-one**.



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Caption: Step-by-step spill response workflow.

- Small Spills (Solid): Carefully sweep up the material, avoiding dust generation, and place it in a labeled, sealed container for hazardous waste disposal.

- Small Spills (Liquid): Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a labeled, sealed container for hazardous waste disposal.
- Large Spills: Evacuate the area and contact your institution's EHS office immediately.

Conclusion

The safe handling of **6-Hydroxy-chroman-4-one** is paramount. By adhering to the guidelines outlined in this document, you are not only protecting yourself and your colleagues but also ensuring the quality and reliability of your scientific work. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet before beginning any new procedure.

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